

# Fraxiresinol 1-O-glucoside as a reference standard in phytochemical analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fraxiresinol 1-O-glucoside*

Cat. No.: *B12317263*

[Get Quote](#)

## Fraxiresinol 1-O-glucoside: A Reference Standard for Phytochemical Analysis

Application Note and Detailed Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Fraxiresinol 1-O-glucoside** is a lignan glycoside found in various plant species, including those of the *Acanthopanax* and *Fraxinus* genera. As a member of the lignan family, it is recognized for its potential antioxidant and anti-inflammatory properties. The use of a well-characterized reference standard is critical for the accurate identification and quantification of **Fraxiresinol 1-O-glucoside** in plant extracts, herbal formulations, and other botanical matrices. This document provides detailed application notes and experimental protocols for the use of **Fraxiresinol 1-O-glucoside** as a reference standard in phytochemical analysis.

### Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Fraxiresinol 1-O-glucoside** is fundamental for its proper handling and use as a reference standard.

Property	Value
Chemical Name	(+)-Fraxiresinol 1-β-D-glucoside
CAS Number	89199-94-0
Molecular Formula	C <sub>27</sub> H <sub>34</sub> O <sub>13</sub>
Molecular Weight	566.56 g/mol
Appearance	White to off-white powder
Purity (typical)	≥95% (commonly available as ≥98%)
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water

## Characterization of the Reference Standard

The identity and purity of the **Fraxiresinol 1-O-glucoside** reference standard must be unequivocally established. This is typically achieved through a combination of spectroscopic and chromatographic techniques.

### High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for assessing the purity of the reference standard. A typical chromatogram should exhibit a single major peak corresponding to **Fraxiresinol 1-O-glucoside**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information, confirming the identity of the compound.

<sup>1</sup>H-NMR (Proton NMR) Data (400 MHz, Methanol-d<sub>4</sub>) This data is representative and may vary slightly based on instrumentation and solvent.

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
6.70	s	-	Aromatic H
6.65	s	-	Aromatic H
4.85	d	7.5	Anomeric H (Glucose)
4.20	m	-	H-7
3.85	s	-	Methoxy H
3.83	s	-	Methoxy H
3.70-3.30	m	-	Sugar Protons, Other Aliphatic H
3.15	m	-	H-8

<sup>13</sup>C-NMR (Carbon-13 NMR) Data (100 MHz, Methanol-d<sub>4</sub>) This data is representative and may vary slightly based on instrumentation and solvent.

Chemical Shift ( $\delta$ , ppm)	Assignment
149.5, 148.0, 147.5, 135.0, 133.0, 119.0, 110.0, 105.0	Aromatic C
104.0	Anomeric C (Glucose)
87.0, 83.0	C-7, C-8
78.0, 77.5, 75.0, 71.5, 62.5	Sugar C
56.5, 56.0	Methoxy C
55.0, 45.0, 39.0	Other Aliphatic C

## Mass Spectrometry (MS)

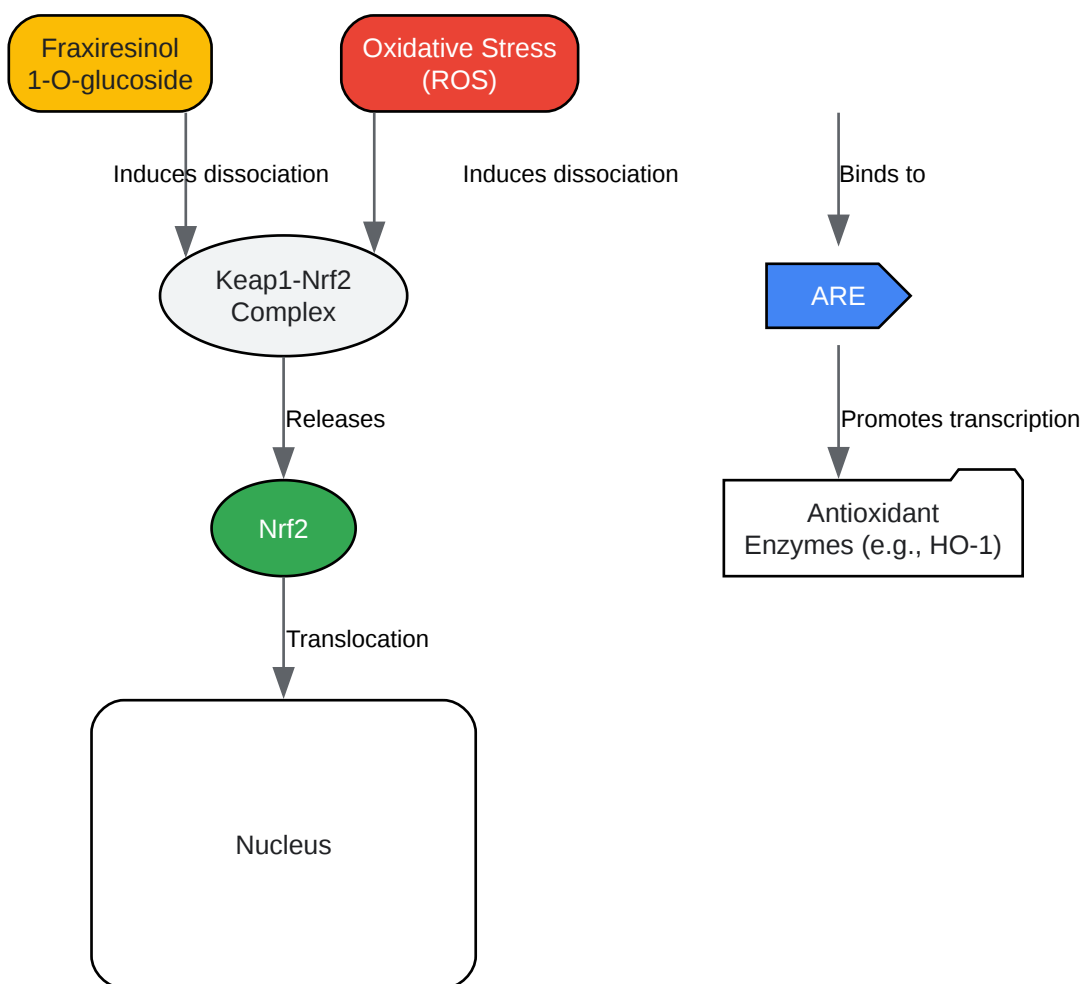
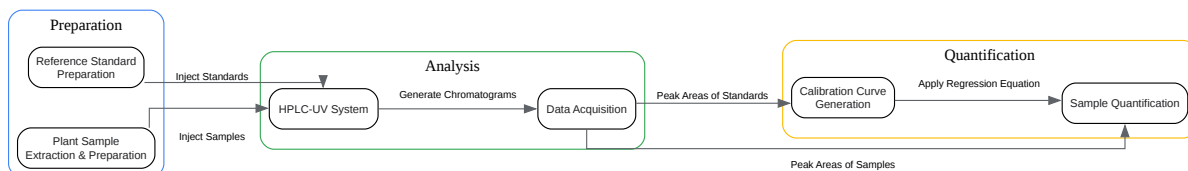
Mass spectrometry is used to confirm the molecular weight of **Fraxiresinol 1-O-glucoside**. Electrospray ionization (ESI) is a common technique for this analysis.

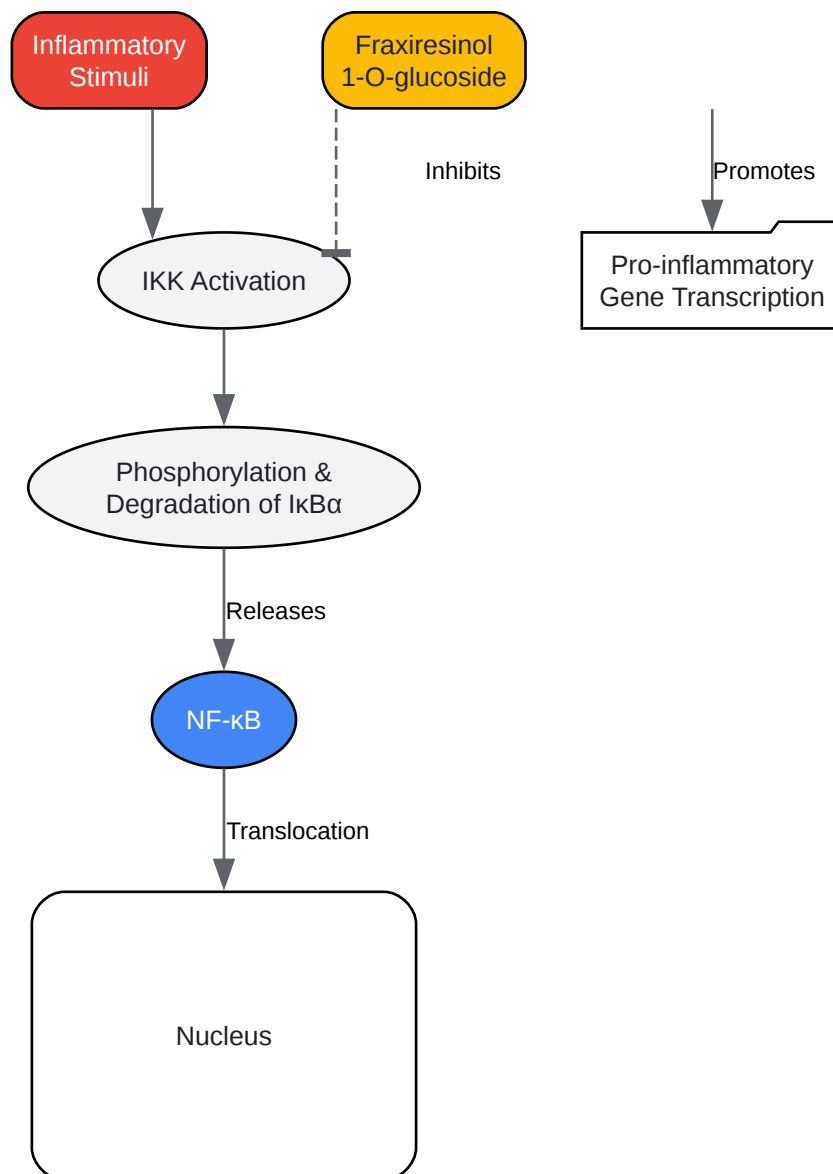
Ionization Mode	Observed m/z	Interpretation
ESI-Positive	589.2 [M+Na] <sup>+</sup>	Sodium Adduct
ESI-Negative	565.2 [M-H] <sup>-</sup>	Deprotonated Molecule

## Application: Quantitative Analysis of Fraxiresinol 1-O-glucoside in Plant Extracts by HPLC-UV

This protocol outlines a validated method for the quantification of **Fraxiresinol 1-O-glucoside** in a plant matrix using a reference standard.

### Experimental Workflow





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Fraxiresinol 1-O-glucoside as a reference standard in phytochemical analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12317263#fraxiresinol-1-o-glucoside-as-a-reference-standard-in-phytochemical-analysis\]](https://www.benchchem.com/product/b12317263#fraxiresinol-1-o-glucoside-as-a-reference-standard-in-phytochemical-analysis)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)